

WRG-28-d5 Application Notes and Protocols for In Vivo Mouse Models

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Compound of Interest

Compound Name: WRG-28-d5

Cat. No.: B15561651

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Introduction

WRG-28-d5 is a deuterated analog of WRG-28, a potent and selective small-molecule allosteric inhibitor of Discoidin Domain Receptor 2 (DDR2).[1][2] DDR2, a receptor tyrosine kinase activated by collagen, plays a critical role in tumor invasion, migration, and metastasis.[1][2][3] Unlike traditional tyrosine kinase inhibitors (TKIs), WRG-28 acts on the extracellular domain (ECD) of DDR2, disrupting its interaction with collagen and thereby inhibiting both kinase-dependent and independent signaling pathways.[1][4] These characteristics make **WRG-28-d5** a valuable tool for preclinical research in oncology and fibrosis.[1][4] This document provides detailed application notes and protocols for the use of **WRG-28-d5** in in vivo mouse models.

Mechanism of Action

WRG-28-d5 functions as an allosteric inhibitor of DDR2.[1] It binds to the extracellular domain of the receptor, inducing a conformational change that prevents the binding of collagen.[5] This disruption of the DDR2-collagen interaction inhibits downstream signaling pathways that are

crucial for cell invasion and migration, such as the stabilization of the SNAIL1 protein.[\[1\]](#)[\[5\]](#)
Notably, WRG-28 has been shown to be effective against TKI-resistant DDR2 mutants.[\[1\]](#)[\[6\]](#)

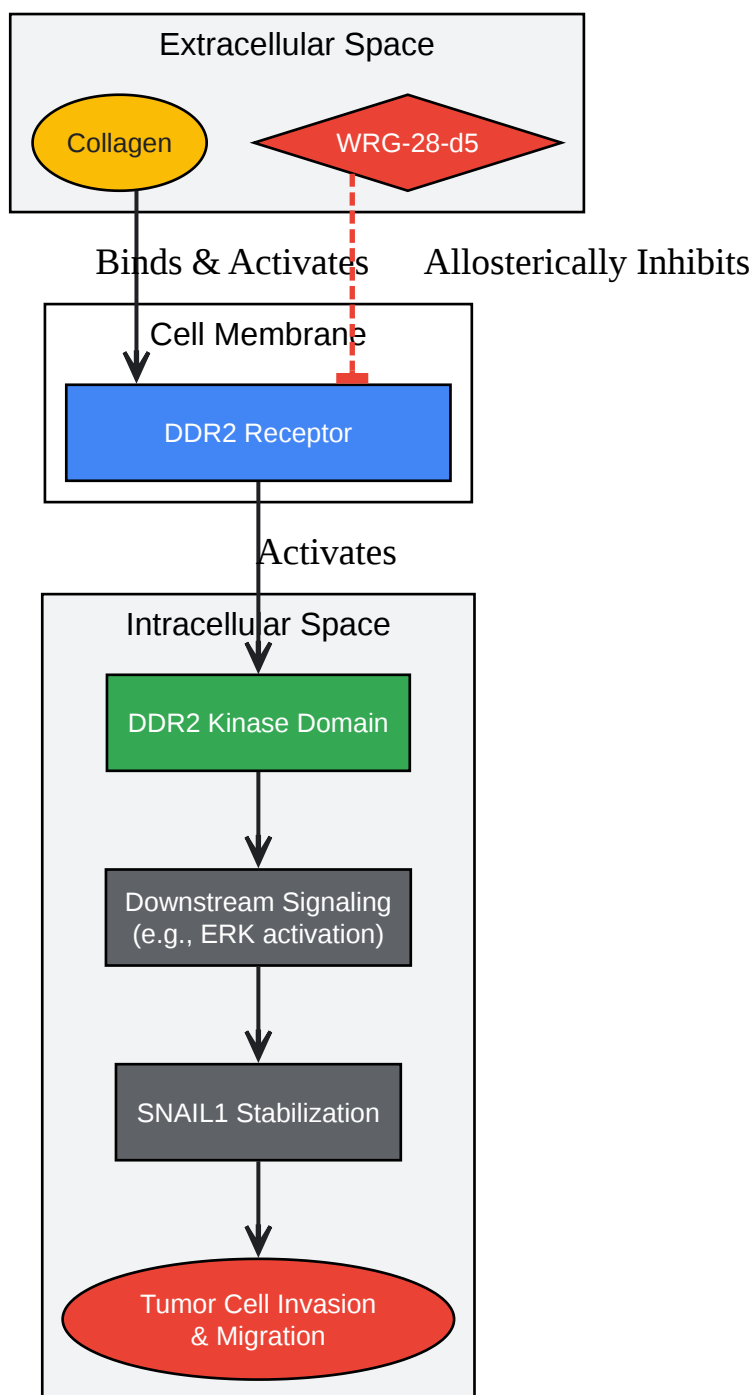
Data Presentation

In Vivo Efficacy of WRG-28

Mouse Model	Mouse Strain	Treatment Regimen	Route of Administration	Key Findings	Reference
Breast Cancer Metastasis (4T1 cells)	BALB/cJ	10 mg/kg daily for 7 days	Intravenous (i.v.)	Reduced lung colonization by metastatic breast tumor cells.	[1] [5] [7]
Breast Cancer Signaling (4T1-Snail-CBG cells)	BALB/cJ	Single dose of 10 mg/kg	Intravenous (i.v.)	60% reduction in SNAIL1 protein levels within the tumor 4 hours post-administration.	[1] [5]
Collagen Antibody-Induced Arthritis (CAIA)	DBA/1	10 mg/kg daily for 21 days	Intravenous (i.v.)	Ameliorated arthritis, reduced inflammatory cell infiltration, and decreased joint destruction.	[7]

Signaling Pathway

The following diagram illustrates the proposed signaling pathway inhibited by **WRG-28-d5**.



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Caption: **WRG-28-d5** allosterically inhibits the DDR2 receptor.

Experimental Protocols

Breast Cancer Metastasis Model

This protocol is designed to assess the efficacy of **WRG-28-d5** in inhibiting lung colonization of metastatic breast cancer cells.

Materials:

- **WRG-28-d5**
- Female BALB/cJ mice (8 weeks old)
- 4T1-GFP-luc murine breast cancer cells
- Dulbecco's Modified Eagle Medium (DMEM)
- Saline
- DMSO
- Bioluminescence imaging system

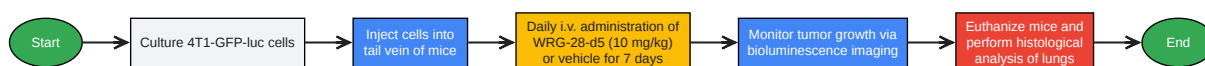
Procedure:

- Cell Preparation: Culture 4T1-GFP-luc cells in DMEM. On the day of injection, harvest and resuspend the cells in DMEM to a final concentration of 5×10^6 cells/mL.
- Tumor Cell Inoculation: Inject 100 μ L of the cell suspension (5×10^5 cells) into the lateral tail vein of each mouse.[\[1\]](#)
- Treatment Protocol:
 - Randomly assign mice to a control group and a treatment group.
 - Prepare the **WRG-28-d5** formulation at a concentration for a 10 mg/kg dosage in a saline/DMSO vehicle.

- Beginning on the day of tumor cell injection (Day 0), administer the **WRG-28-d5** solution or vehicle control intravenously daily for 7 consecutive days.[1][5]
- Monitoring Tumor Growth:
 - Monitor lung colonization and tumor growth using bioluminescence imaging at designated time points (e.g., Day 0, Day 4, Day 7).[1]
- Endpoint Analysis:
 - At the end of the 7-day treatment period, euthanize the mice.
 - Excise the lungs for histological analysis to confirm the presence and extent of GFP-positive tumors.[1]

Experimental Workflow

The following diagram outlines the experimental workflow for the breast cancer metastasis model.



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Caption: Workflow for in vivo mouse model of breast cancer metastasis.

Conclusion

WRG-28-d5 is a promising investigational agent for targeting DDR2 in preclinical models of cancer and other diseases where DDR2 signaling is implicated. The provided dosages and protocols serve as a guide for researchers to design and execute in vivo studies to further elucidate the therapeutic potential of this compound. As with any experimental procedure, it is recommended to perform pilot studies to determine the optimal dosage and treatment regimen for specific models and research questions.

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